

Chemical structure and IUPAC name of Methyl 3,4,5-trimethoxybenzoate

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Compound of Interest

Compound Name: Methyl 3,4,5-trimethoxybenzoate

Cat. No.: B117873

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An In-depth Technical Guide to Methyl 3,4,5-trimethoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3,4,5-trimethoxybenzoate**, a key chemical intermediate in the pharmaceutical industry. This document details its chemical structure, nomenclature, physical and chemical properties, synthesis protocols, and notable biological activities.

Chemical Structure and Nomenclature

Methyl 3,4,5-trimethoxybenzoate is a derivative of benzoic acid with three methoxy groups and a methyl ester.

IUPAC Name: **methyl 3,4,5-trimethoxybenzoate**^[1]

Synonyms:

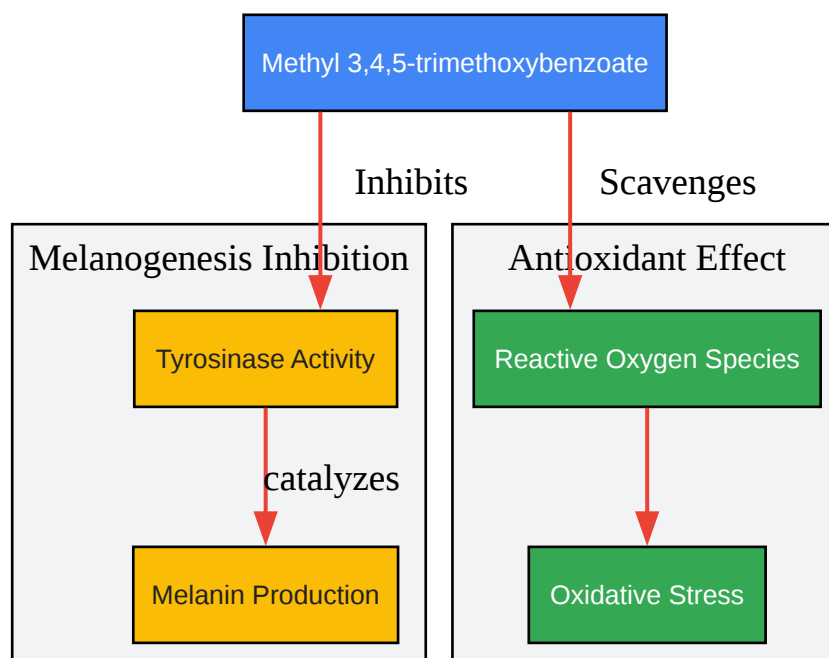
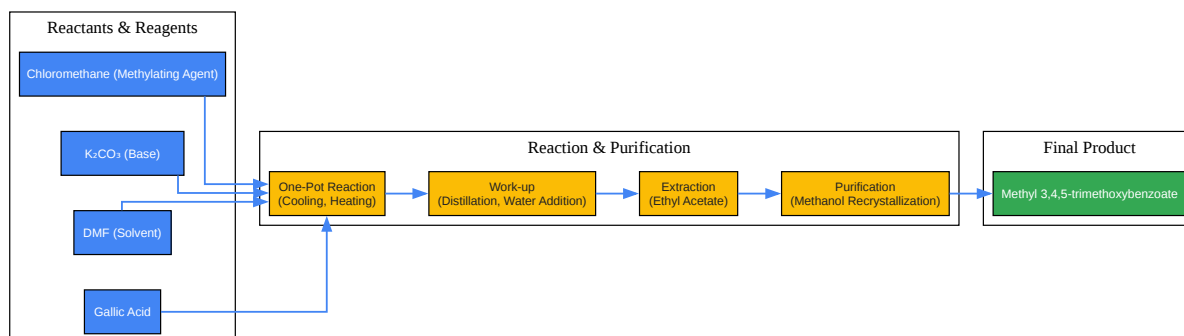
- 3,4,5-Trimethoxybenzoic acid methyl ester^{[1][2]}
- Methyl gallate trimethyl ether^{[1][2]}
- Trimethylgallic acid methyl ester^{[1][2]}

- NSC 16955[1][2]

Chemical Formula: $C_{11}H_{14}O_5$ [1][2][3]

CAS Number: 1916-07-0[1][4]

Below is a 2D representation of the chemical structure of **Methyl 3,4,5-trimethoxybenzoate**.



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References

- 1. Methyl 3,4,5-trimethoxybenzoate | C₁₁H₁₄O₅ | CID 15956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. scbt.com [scbt.com]
- 4. Methyl 3,4,5-trimethoxybenzoate 98 1916-07-0 [sigmaaldrich.com]
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